

# Bcl-2-IN-4 stability and storage conditions

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## Compound of Interest

Compound Name: Bcl-2-IN-4

Cat. No.: B12416400

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## Technical Support Center: Bcl-2-IN-4

This technical support center provides essential information on the stability and storage of the Bcl-2 inhibitor, **Bcl-2-IN-4**, as well as troubleshooting guidance for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **Bcl-2-IN-4** and for how long is it stable?

A: The solid form of **Bcl-2-IN-4** should be stored at -20°C. Under these conditions, it is stable for up to 3 years.<sup>[1]</sup>

Q2: What is the recommended storage condition for **Bcl-2-IN-4** after it has been dissolved in a solvent?

A: Stock solutions of **Bcl-2-IN-4** should be stored at -80°C. When stored properly at this temperature, the solution is stable for up to 1 year.<sup>[1]</sup> To minimize degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: How is **Bcl-2-IN-4** shipped, and should I be concerned if it arrives at room temperature?

A: **Bcl-2-IN-4** is typically shipped at room temperature.<sup>[2][3][4]</sup> This is generally acceptable for the short duration of shipping and should not affect the compound's stability. Upon receipt, it is crucial to store it at the recommended temperature of -20°C for the solid form.<sup>[1]</sup>

Q4: In which solvents is **Bcl-2-IN-4** soluble?

A: While specific solubility data for **Bcl-2-IN-4** is not readily available in the provided search results, a similar Bcl-2 inhibitor is soluble in DMSO at a concentration of 100 mg/mL.[5] It is common practice to dissolve small molecule inhibitors in high-quality, anhydrous DMSO to prepare a concentrated stock solution.

Q5: Is **Bcl-2-IN-4** sensitive to light?

A: While not explicitly stated for **Bcl-2-IN-4**, it is good laboratory practice to protect all chemical compounds from prolonged exposure to light. For a similar Bcl-2 binding peptide, storage protected from light is recommended. Therefore, it is advisable to store **Bcl-2-IN-4** in a light-protected vial or container.

## Data Summary

### Storage and Stability of **Bcl-2-IN-4**

Form	Storage Temperature	Shelf Life	Source
Solid (Powder)	-20°C	3 years	[1]
In Solvent	-80°C	1 year	[1]

### General Handling Recommendations for Similar Bcl-2 Inhibitors

Parameter	Recommendation	Source
Shipping	Room Temperature	[2][3][4]
Stock Solution Solvent	DMSO	[5]
Light Sensitivity	Protect from light	General good practice

## Experimental Protocols

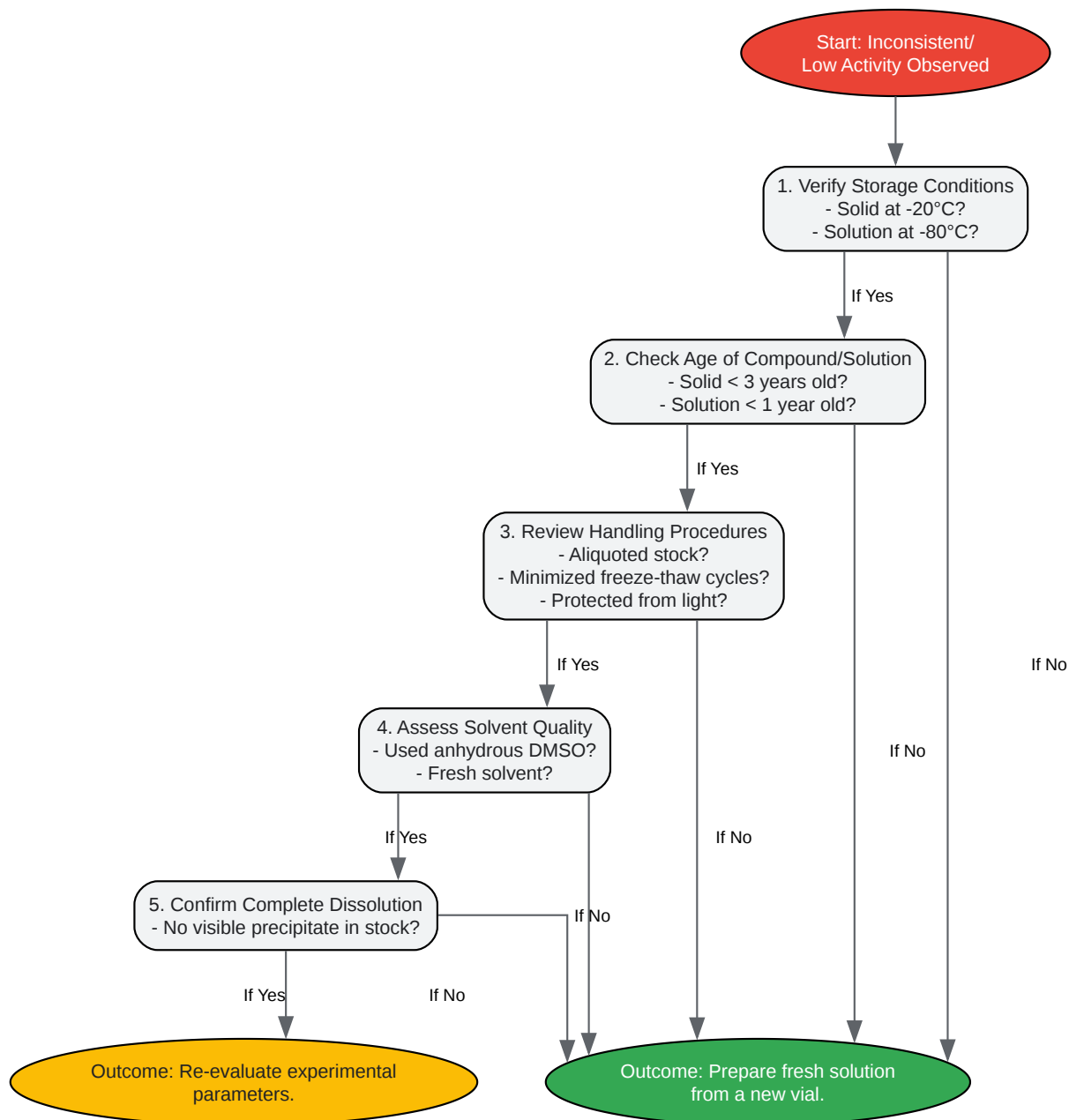
### Protocol for Preparing a Stock Solution of **Bcl-2-IN-4**

- **Acclimatization:** Before opening, allow the vial of solid **Bcl-2-IN-4** to equilibrate to room temperature for at least 20-30 minutes to prevent condensation of moisture, which could affect the stability of the compound.
- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution of **Bcl-2-IN-4** (Molecular Weight: 908.46 g/mol ), you would add the appropriate volume of DMSO to a known mass of the compound.
- **Dissolution:** Vortex the solution gently until the compound is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in tightly sealed, light-protected vials.
- **Storage:** Store the aliquots at -80°C.[\[1\]](#)

## Troubleshooting Guide

Issue: Inconsistent or lower-than-expected activity of **Bcl-2-IN-4** in my experiments.

This is a common issue that can arise from several factors related to the stability and handling of the compound. Follow this troubleshooting workflow to identify the potential cause.

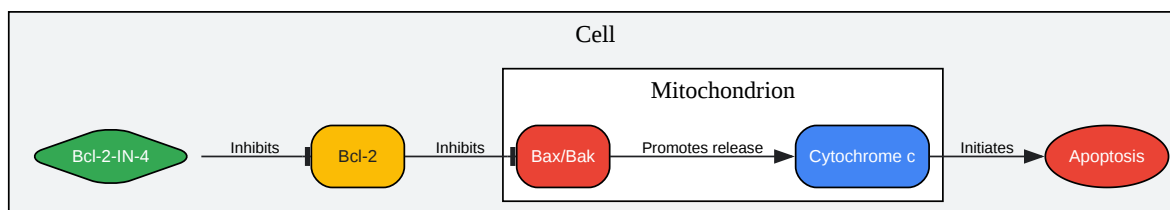


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Troubleshooting workflow for **Bcl-2-IN-4** activity issues.

## Signaling Pathway Context: Bcl-2 Inhibition and Apoptosis

Bcl-2 is an anti-apoptotic protein that prevents the release of cytochrome c from the mitochondria, a key event in the intrinsic apoptosis pathway. **Bcl-2-IN-4** is designed to inhibit the function of Bcl-2, thereby promoting apoptosis in cells that are dependent on Bcl-2 for survival, such as certain cancer cells.



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Simplified pathway of Bcl-2 inhibition by **Bcl-2-IN-4**.

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## References

- 1. targetmol.com [targetmol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Bcl-2-IN-4 | whatman (沃特曼) [fluoroprobe.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
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